

# Essential Safety and Logistical Information for Handling IDE-IN-2

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: IDE-IN-2

Cat. No.: B1269930

[Get Quote](#)

For researchers, scientists, and drug development professionals working with **IDE-IN-2** (CAS RN: 49619-58-1), also known as 3-Formyl-6-isopropylchromone, a comprehensive understanding of safety and handling procedures is paramount.<sup>[1]</sup> This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in a laboratory setting.

## Summary of Key Safety Information

**IDE-IN-2** is a solid, crystalline powder, ranging in color from very pale yellow to pale yellow.<sup>[1]</sup> It is identified as a skin and serious eye irritant.<sup>[1][2]</sup> Precautionary statements advise washing hands and face thoroughly after handling and wearing appropriate protective equipment.<sup>[1]</sup>

### Quantitative Data for IDE-IN-2

Property	Value	Source
Chemical Name	3-Formyl-6-isopropylchromone	TCI, BLD Pharmatech
Synonyms	6-Isopropyl-4-oxo-4H-1-benzopyran-3-carboxaldehyde, 6-Isopropylchromone-3-carboxaldehyde	TCI
CAS Number	49619-58-1	TCI, BLD Pharmatech
Molecular Formula	C13H12O3	TCI, BLD Pharmatech
Molecular Weight	216.23 g/mol	BLD Pharmatech
Physical State	Solid, Crystal - Powder	TCI
Appearance	Very pale yellow - Pale yellow	TCI
Melting Point	99°C	TCI
Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation	TCI

## Personal Protective Equipment (PPE)

To ensure personal safety when handling **IDE-IN-2**, the following personal protective equipment is mandatory:

- Hand Protection: Wear protective gloves.[\[1\]](#)[\[2\]](#)
- Eye Protection: Use safety glasses. A face-shield may be necessary depending on the situation.[\[1\]](#)
- Respiratory Protection: A dust respirator should be used, especially when handling the powder form, to prevent dispersion.[\[1\]](#)
- Skin and Body Protection: Wear protective clothing and, if necessary, protective boots.[\[1\]](#)

## Experimental Workflow for Handling IDE-IN-2

The following diagram outlines the standard procedure for handling **IDE-IN-2** in a laboratory setting, from initial receipt to final disposal.

Caption: Workflow for Safe Handling of **IDE-IN-2**.

## Detailed Methodologies

Handling and Storage:

**IDE-IN-2** should be handled in a well-ventilated place.<sup>[1]</sup> It is important to prevent the dispersion of dust; a local exhaust system should be used if dust or aerosol generation is likely.<sup>[1]</sup> After handling, always wash hands and face thoroughly.<sup>[1]</sup> Store the compound in a cool, dry place in a tightly sealed container.<sup>[1][2]</sup>

First Aid Measures:

- If on Skin: Wash with plenty of water. If skin irritation occurs, seek medical advice or attention. Contaminated clothing should be removed and washed before reuse.<sup>[1]</sup>
- If in Eyes: Rinse cautiously with water for several minutes. If present and easy to do, remove contact lenses. Continue rinsing. If eye irritation persists, get medical advice or attention.<sup>[1]</sup>
- If Inhaled: Move the person to fresh air.
- If Swallowed: Rinse mouth and seek medical advice if you feel unwell.<sup>[1]</sup>

A rescuer should wear personal protective equipment, such as rubber gloves and air-tight goggles, when providing first aid.<sup>[1]</sup>

Spill Response:

In the event of a spill, sweep up the dust and collect it into an airtight container, being careful not to disperse it.<sup>[1]</sup> The collected material should be promptly disposed of in accordance with appropriate laws and regulations.<sup>[1]</sup>

## Disposal Plan

Dispose of **IDE-IN-2** and its containers in accordance with all applicable federal, state, and local regulations.<sup>[1]</sup> One possible method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.<sup>[1]</sup> It is crucial to consult your local and regional authorities for specific disposal guidance.<sup>[1]</sup>

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tcichemicals.com [tcichemicals.com]
- 2. file.bldpharm.com [file.bldpharm.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling IDE-IN-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1269930#personal-protective-equipment-for-handling-ide-in-2]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)